Introduction: The Strategic Importance of the Pyrazolopyridine Scaffold

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Compound of Interest

Compound Name:	*4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine*
CAS No.:	*1357946-92-9*
Cat. No.:	*B1148812*

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Heterocyclic compounds form the bedrock of modern medicinal chemistry, with over 85% of biologically active molecules incorporating these structural motifs. Among these, the pyrazolopyridine core is of significant interest. Its structural resemblance to purine makes it an attractive scaffold for designing molecules that can interact with a wide variety of biological targets, including kinases, which often feature purine-binding pockets.[1] The compound **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** represents a highly functionalized and versatile example of this scaffold. The presence of distinct halogen atoms at the 4- and 3-positions offers multiple, orthogonal vectors for chemical elaboration, making it a valuable building block in fragment-based drug discovery (FBDD) and lead optimization.[1][2][3]

However, the therapeutic potential of any compound is fundamentally gated by its physicochemical properties, chief among them being solubility. Poor aqueous solubility is a primary driver of formulation challenges and can lead to low or erratic bioavailability, ultimately terminating the development of otherwise promising drug candidates.[4][5] Therefore, a thorough understanding of the solubility profile of **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** is not merely an academic exercise but a critical prerequisite for its successful application in drug development.

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This guide provides a comprehensive analysis of the predicted solubility of **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** based on its molecular structure. It further outlines detailed, field-proven experimental protocols for the precise determination of both its thermodynamic and kinetic solubility, empowering researchers to generate the robust data needed to advance their discovery programs.

Predicted Solubility Profile: A Structural Analysis

While specific experimental data for **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** is not extensively published, a robust prediction of its solubility characteristics can be derived from its constituent chemical features. The molecule's behavior in various media is dictated by a balance between its hydrophilic and lipophilic elements.

- Core Structure: The fused pyrazolo[3,4-c]pyridine ring system is aromatic and largely nonpolar.
- Ionizable Groups: The molecule is amphoteric. The pyridine nitrogen atom is weakly basic (pKa ~2-3, estimated) and can be protonated at low pH. The pyrazole N-H proton is weakly acidic (pKa ~9-11, estimated) and can be deprotonated at high pH. This dual nature is the primary driver of its pH-dependent aqueous solubility.
- Halogen Substituents: The bromo and iodo groups are large, polarizable, and significantly increase the molecule's lipophilicity (fat-loving nature). This increased lipophilicity is expected to substantially decrease its intrinsic aqueous solubility.

Based on this analysis, the compound is predicted to be a classic "brick dust" molecule—a compound with poor intrinsic solubility in water. However, its solubility can be significantly modulated by pH. It is expected to be more soluble in common polar aprotic organic solvents used in drug discovery laboratories.

Table 1: Predicted Physicochemical and Solubility Characteristics

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Parameter	Predicted Characteristic	Rationale
Molecular Weight	323.9 g/mol	$C_6H_3BrIN_3$
Aqueous Solubility (Intrinsic)	Very Low	Dominated by the lipophilic halogenated aromatic core.
Aqueous Solubility (Low pH)	Moderately Increased	Protonation of the basic pyridine nitrogen forms a cationic salt.
Aqueous Solubility (High pH)	Moderately Increased	Deprotonation of the acidic pyrazole N-H forms an anionic salt.
Solubility in Polar Aprotic Solvents (DMSO, DMF)	High	These solvents are effective at solvating a wide range of organic molecules.
Solubility in Polar Protic Solvents (Methanol, Ethanol)	Moderate to Low	Solvation is possible but may be limited by the compound's crystallinity.
Solubility in Nonpolar Solvents (Hexane, Toluene)	Very Low	The polar heterocyclic nature of the core prevents effective solvation.
Lipophilicity (LogP)	High	The presence of two heavy halogens significantly increases lipophilicity.

Experimental Determination of Solubility: Protocols and Rationale

Early and accurate solubility testing is crucial to avoid costly late-stage failures in drug development.[5] Two primary types of solubility are measured: thermodynamic and kinetic.

- Thermodynamic Solubility: This is the true equilibrium solubility of the most stable crystalline form of a compound in a given solvent. The "gold standard" for its determination is the

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shake-flask method.[4][6] It is a low-throughput but highly accurate measurement critical for pre-formulation and development.

- Kinetic Solubility: This measures the concentration of a compound upon its precipitation from a stock solution (typically DMSO) in an aqueous buffer. It is a high-throughput method well-suited for early discovery to quickly rank compounds.[5]

Protocol 1: Thermodynamic Solubility via the Shake-Flask Method

This protocol determines the equilibrium solubility and is the most reliable method for sparingly soluble compounds.[6]

Causality: The core principle is to create a saturated solution where the dissolved solute is in equilibrium with an excess of the solid compound. This ensures the measured concentration represents the maximum amount of solute the solvent can hold under the specified conditions (e.g., temperature, pH).

Methodology:

- Preparation: Add an excess amount of solid **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** to a series of vials containing the desired test solvents (e.g., pH 2.0 buffer, pH 7.4 buffer, water, 1-octanol). A visual excess of solid material must remain to ensure saturation.

- Equilibration: Seal the vials and place them in a shaker bath at a constant, controlled temperature (typically 25 °C or 37 °C). Agitate for a sufficient period to reach equilibrium. For poorly soluble compounds, this can take 24 to 72 hours.[4]

- Phase Separation: After equilibration, allow the vials to stand, letting the excess solid settle. To separate the saturated supernatant from the undissolved solid, centrifugation followed by careful removal of the supernatant is recommended. Filtration may also be used, but care must be taken to avoid adsorption of the compound onto the filter membrane.

- Quantification:

  - Prepare a standard calibration curve of the compound at known concentrations.

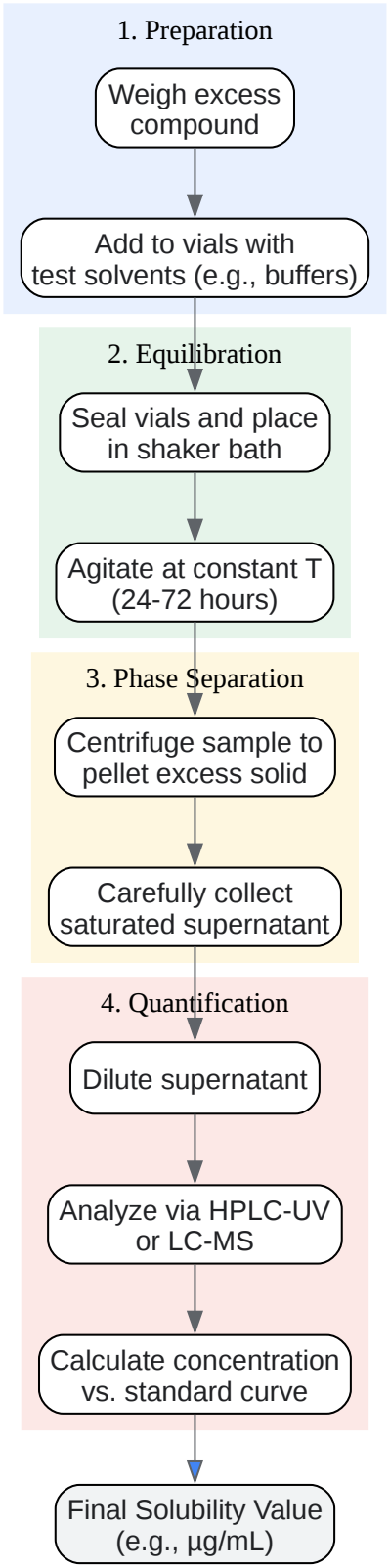
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- Dilute an aliquot of the clear, saturated supernatant with a suitable mobile phase.
- Analyze the diluted sample using a validated analytical method, such as HPLC-UV or LC-MS, to determine the concentration.
- Calculate the original concentration in the supernatant, which represents the thermodynamic solubility.

Self-Validation: The protocol's trustworthiness is ensured by confirming that a solid phase remains at the end of the experiment, verifying that saturation was achieved. Running the experiment in triplicate provides statistical confidence in the final value.

Workflow Diagram: Shake-Flask Solubility Determination

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Caption: Workflow for thermodynamic solubility determination.

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Protocol 2: High-Throughput Kinetic Solubility Measurement

This protocol uses nephelometry (light scattering) to rapidly assess the concentration at which a compound precipitates from a DMSO stock solution into an aqueous buffer.

Causality: When a compound precipitates out of solution, it forms fine particles that scatter light. The amount of scattered light is proportional to the amount of precipitate. The concentration just before a significant increase in light scattering is recorded as the kinetic solubility.

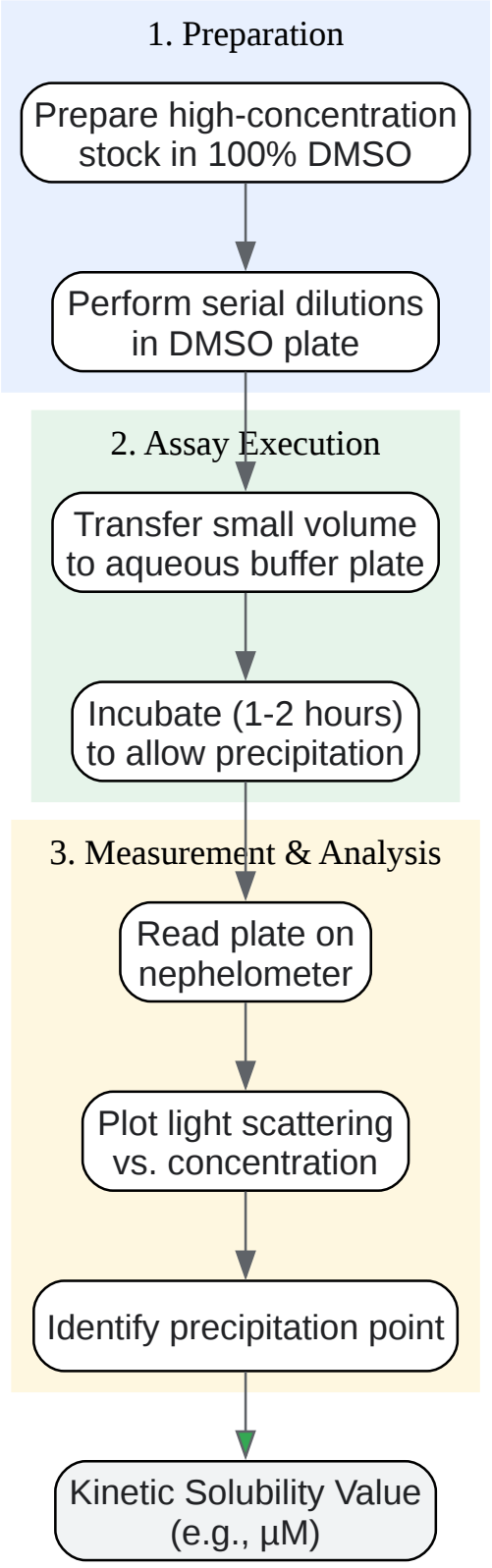
Methodology:

- Stock Solution: Prepare a high-concentration stock solution of **4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** in 100% DMSO (e.g., 10 mM).
- Serial Dilution: In a 96- or 384-well microplate, perform serial dilutions of the DMSO stock solution.
- Dispensing: Using a liquid handler, transfer a small, precise volume (e.g., 1-2 µL) from the DMSO plate to a corresponding microplate containing the aqueous buffer of interest (e.g., Phosphate-Buffered Saline, pH 7.4). This step rapidly changes the solvent environment, inducing precipitation for concentrations above the kinetic solubility limit.
- Incubation: Allow the plate to incubate for a short period (e.g., 1-2 hours) at room temperature to allow for the formation of precipitate.
- Measurement: Read the plate on a microplate nephelometer, which measures the light scattered by the particles in each well.[5]
- Data Analysis: Plot the light scattering units (LSU) versus the compound concentration. The kinetic solubility is determined as the concentration at which the LSU value begins to rise sharply above the baseline.

Self-Validation: The inclusion of positive and negative controls (a known insoluble and a known soluble compound, respectively) on each plate is essential to validate the assay's performance.

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Workflow Diagram: Kinetic Solubility by Nephelometry



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Caption: High-throughput kinetic solubility workflow.

Conclusion

4-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine is a strategically important heterocyclic scaffold with significant potential in drug discovery. Based on its chemical structure, it is predicted to have low intrinsic aqueous solubility, a common characteristic of potent, ligand-efficient fragments. However, its amphoteric nature suggests that its solubility can be substantially improved at pH values away from its isoelectric point. For practical applications, it is expected to be readily soluble in polar aprotic solvents like DMSO.

This guide provides the theoretical framework and detailed experimental protocols necessary for researchers to move beyond prediction. By rigorously applying the shake-flask and high-throughput kinetic solubility methods outlined, drug development professionals can generate the critical data required to understand this compound's behavior, guide formulation strategies, and ultimately unlock its full therapeutic potential.

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